

Technical Support Center: 3-Methyldihydro-2H-pyran-4(3H)-one

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Compound of Interest

Compound Name: 3-Methyldihydro-2H-pyran-4(3H)-one

Cat. No.: B174769

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This technical support guide provides essential information on the proper storage and handling of **3-Methyldihydro-2H-pyran-4(3H)-one** (CAS No. 119124-53-7) for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **3-Methyldihydro-2H-pyran-4(3H)-one**?

A1: It is crucial to store **3-Methyldihydro-2H-pyran-4(3H)-one** in a refrigerated environment, specifically between 2-8°C.^[1] The compound should be kept in a tightly sealed container in a dry and well-ventilated area, away from heat, sparks, open flames, and direct sunlight.^{[2][3][4]}

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

A2: When handling **3-Methyldihydro-2H-pyran-4(3H)-one**, appropriate PPE is mandatory. This includes laboratory clothing, chemical-resistant gloves, and safety goggles.^[2] All handling should be conducted within a chemical fume hood to minimize inhalation risk.^[2]

Q3: What are the primary hazards associated with **3-Methyldihydro-2H-pyran-4(3H)-one**?

A3: This compound is considered harmful if inhaled, swallowed, or if it comes into contact with skin.^[2] It can cause skin irritation (H315), serious eye irritation (H319), and may cause

respiratory irritation (H335).[1]

Q4: What materials are incompatible with this compound?

A4: **3-Methyldihydro-2H-pyran-4(3H)-one** should not be stored with strong oxidizing agents. [2][3] Contact with such materials should be avoided to prevent adverse reactions.

Q5: What should I do in case of an accidental spill?

A5: In the event of a spill, first ensure the area is well-ventilated and all ignition sources are removed.[3][5] The spill should be mixed with an inert absorbent material, such as sand, which should then be swept up and placed into a tightly closed container for proper disposal.[2] Do not allow the material to enter drains or water courses.[2]

Q6: What is the appropriate first aid response for exposure?

A6:

- Skin Contact: Immediately wash the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[2]
- Eye Contact: Flush eyes immediately with large amounts of water for at least 15 minutes, ensuring to separate the eyelids.[2]
- Inhalation: Move the individual to fresh air.[2]
- Ingestion: Wash out the mouth with plenty of water.[2] In all cases of exposure, seek medical attention if irritation or other symptoms persist.[2]

Troubleshooting Guide

Problem: I notice the material has changed in appearance or has a strong odor upon opening.

- Possible Cause: This could indicate degradation or contamination of the product. The compound's stability can be affected by improper storage conditions, such as exposure to heat or incompatible materials.

- **Solution:** Do not use the material. Dispose of it according to your institution's hazardous waste disposal procedures. Review your storage protocol to ensure it aligns with the recommended conditions (refrigerated, sealed, dry, and away from oxidizing agents).

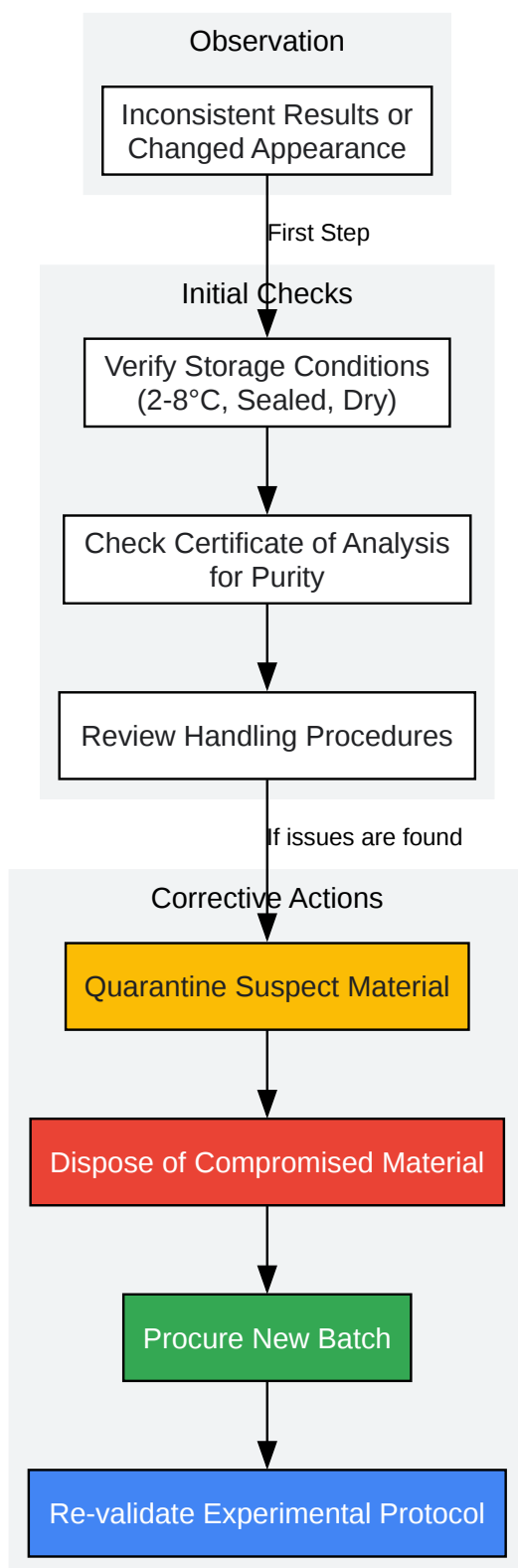
Problem: My experimental results are inconsistent when using a new batch of the compound.

- **Possible Cause:** Inconsistent results can stem from variations in purity or degradation of the compound.
- **Solution:** Verify the purity of the new batch if possible. Ensure that the compound was stored correctly from the moment of receipt. If you suspect degradation, acquire a new, verified batch and store it under the recommended refrigerated conditions.

Quantitative Data Summary

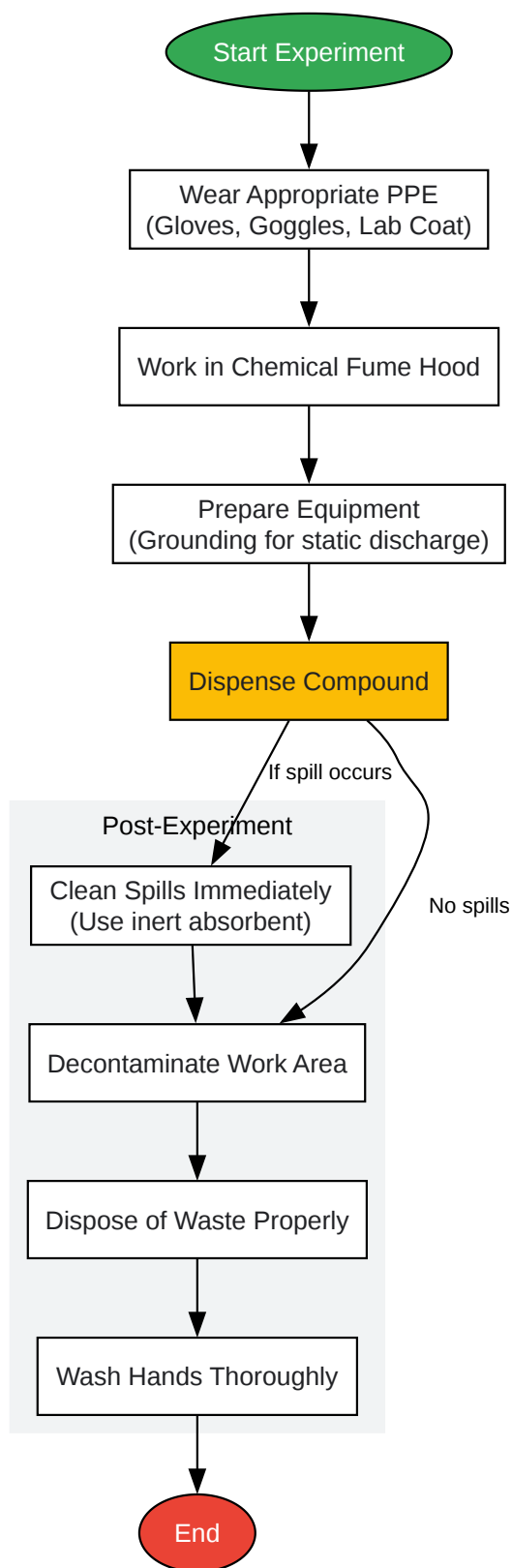
Parameter	Value	Reference
CAS Number	119124-53-7	[1][2]
Molecular Formula	C6H10O2	[2]
Molecular Weight	114.14 g/mol	[2]
Storage Temperature	2-8°C (Refrigerated)	[1][2]
Boiling Point	~174.9 °C at 760 mmHg	[2]
Flash Point	~63.5 °C	[2]
Physical Form	Liquid	[1]

Visual Guides



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Caption: Troubleshooting workflow for experimental issues.



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Caption: Safe handling workflow for experimental use.

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References

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